

Application Notes and Protocols for Analyzing 12-Doxylstearic Acid EPR Data

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Compound of Interest

Compound Name: 12-Doxylstearic acid

Cat. No.: B161922

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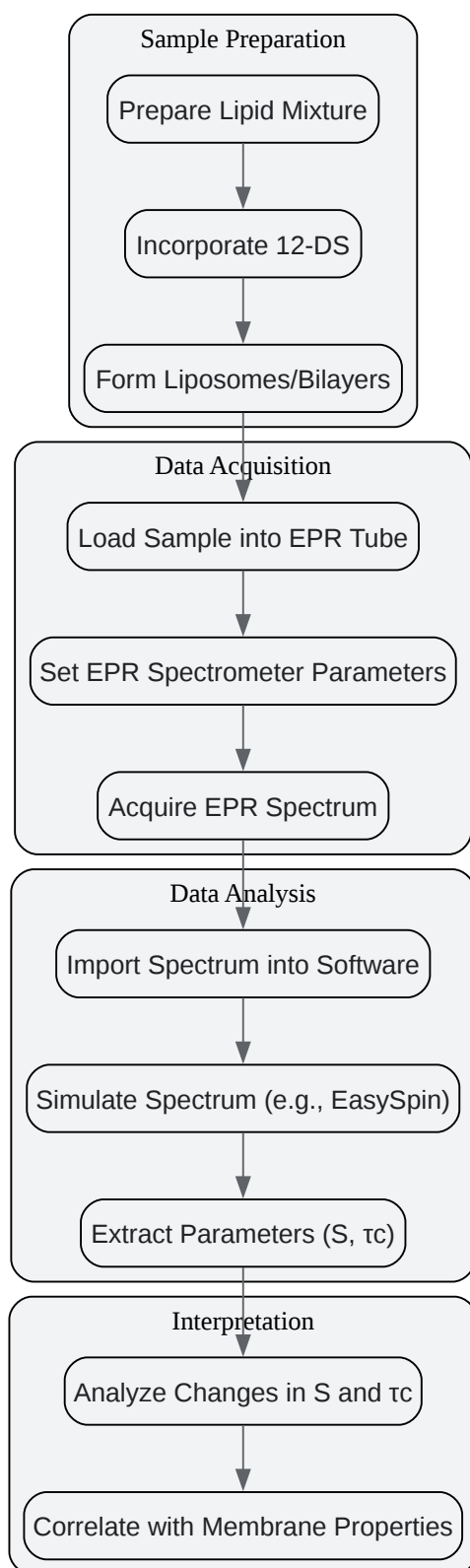
These application notes provide a detailed guide for utilizing **12-Doxylstearic acid** (12-DS) Electron Paramagnetic Resonance (EPR) spectroscopy to probe the dynamics and structure of lipid membranes. This technique is a powerful tool for investigating membrane fluidity, the effects of drugs on membrane properties, and the nature of lipid-protein interactions.

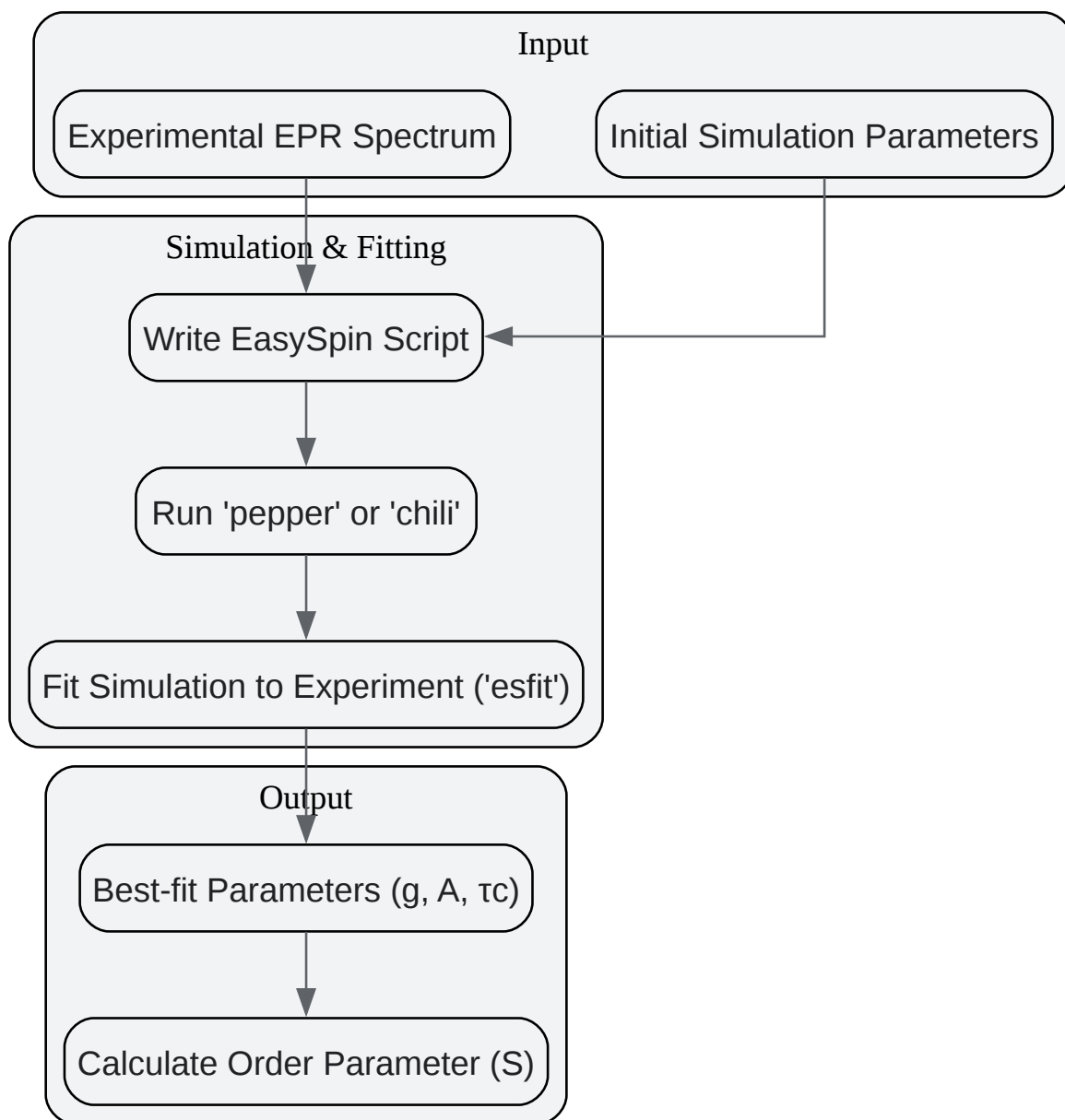
Introduction to 12-Doxylstearic Acid EPR

12-Doxylstearic acid is a fatty acid spin label where a nitroxide radical (the doxyl group) is attached to the 12th carbon of the stearic acid chain. When incorporated into a lipid bilayer, the EPR spectrum of 12-DS provides information about the local environment's polarity and mobility. The shape and splitting of the EPR spectrum are sensitive to the rotational motion of the nitroxide label, which in turn reflects the fluidity of the surrounding lipid acyl chains. By analyzing the EPR spectra, key parameters such as the order parameter (S) and the rotational correlation time (τ_c) can be determined, offering quantitative insights into the membrane's physical state.

Experimental Workflow Overview

The overall process for analyzing membrane properties using **12-Doxylstearic acid** EPR spectroscopy involves several key stages, from sample preparation to data analysis and interpretation.





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